

Essential Safety and Logistics for Handling Omapatrilat

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Compound of Interest

Compound Name: Omapatrilat

Cat. No.: B1677282

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Omapatrilat** is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Omapatrilat is classified as an irritant and requires specific PPE to prevent exposure. The primary hazards associated with **Omapatrilat** are skin irritation, serious eye irritation, and potential respiratory irritation.^[1]

Recommended Personal Protective Equipment:

Based on the known hazards, the following PPE is mandatory when handling **Omapatrilat**:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for tears or punctures before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory to protect against splashes.
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and clothing.
Respiratory Protection	NIOSH-approved respirator	Recommended when handling the powder form of Omapatrilat outside of a certified chemical fume hood to prevent inhalation of airborne particles.

Operational Plan for Safe Handling

A systematic approach to handling **Omapatrilat** will minimize the risk of exposure.

Step 1: Preparation and Engineering Controls

- **Designated Area:** All work with **Omapatrilat** should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- **Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- **Spill Kit:** A chemical spill kit appropriate for handling solid compounds should be available in the immediate vicinity.

Step 2: Weighing and Aliquoting

- When weighing the solid form of **Omapatrilat**, perform the task within a chemical fume hood or a balance enclosure to contain any airborne powder.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the compound. Avoid creating dust.

Step 3: Solution Preparation

- When dissolving **Omapatrilat**, add the solvent to the solid slowly to prevent splashing.
- Ensure all containers are clearly and accurately labeled with the compound name, concentration, date, and responsible individual's name.

Step 4: Post-Handling Decontamination

- Thoroughly clean all surfaces and equipment that have come into contact with **Omapatrilat** using an appropriate cleaning agent.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **Omapatrilat** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- **Solid Waste:** All solid waste contaminated with **Omapatrilat** (e.g., used gloves, weighing paper, paper towels) should be collected in a dedicated, labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **Omapatrilat** should be collected in a separate, labeled hazardous liquid waste container. Do not pour **Omapatrilat** solutions down the drain.
- **Sharps Waste:** Any sharps (e.g., needles, razor blades) contaminated with **Omapatrilat** should be disposed of in a designated sharps container.

Disposal Procedure:

- All waste containers must be kept closed when not in use.
- Follow your institution's specific guidelines for the disposal of hazardous chemical waste. This typically involves arranging for pickup by the Environmental Health and Safety (EHS) department.^[2]
- Ensure all waste is properly documented according to your institution's and local regulations.

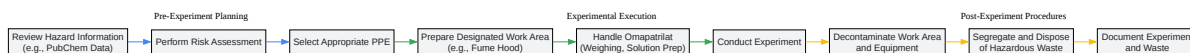
Quantitative Hazard Data

The following table summarizes the GHS hazard classifications for **Omapatrilat**.^[1]

Hazard Class	Hazard Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Experimental Protocol Workflow

The following diagram illustrates a logical workflow for researchers to follow when planning and executing experiments involving **Omapatrilat**, ensuring safety at each step.



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Omapatrilat Safe Handling and Disposal Workflow

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References

- 1. Omapatrilat | C₁₉H₂₄N₂O₄S₂ | CID 656629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
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